

Application Note: Quantifying Kynurenine and Tryptophan Levels Following AT-0174 Treatment

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Compound of Interest

Compound Name: AT-0174

Cat. No.: B12377881

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Introduction

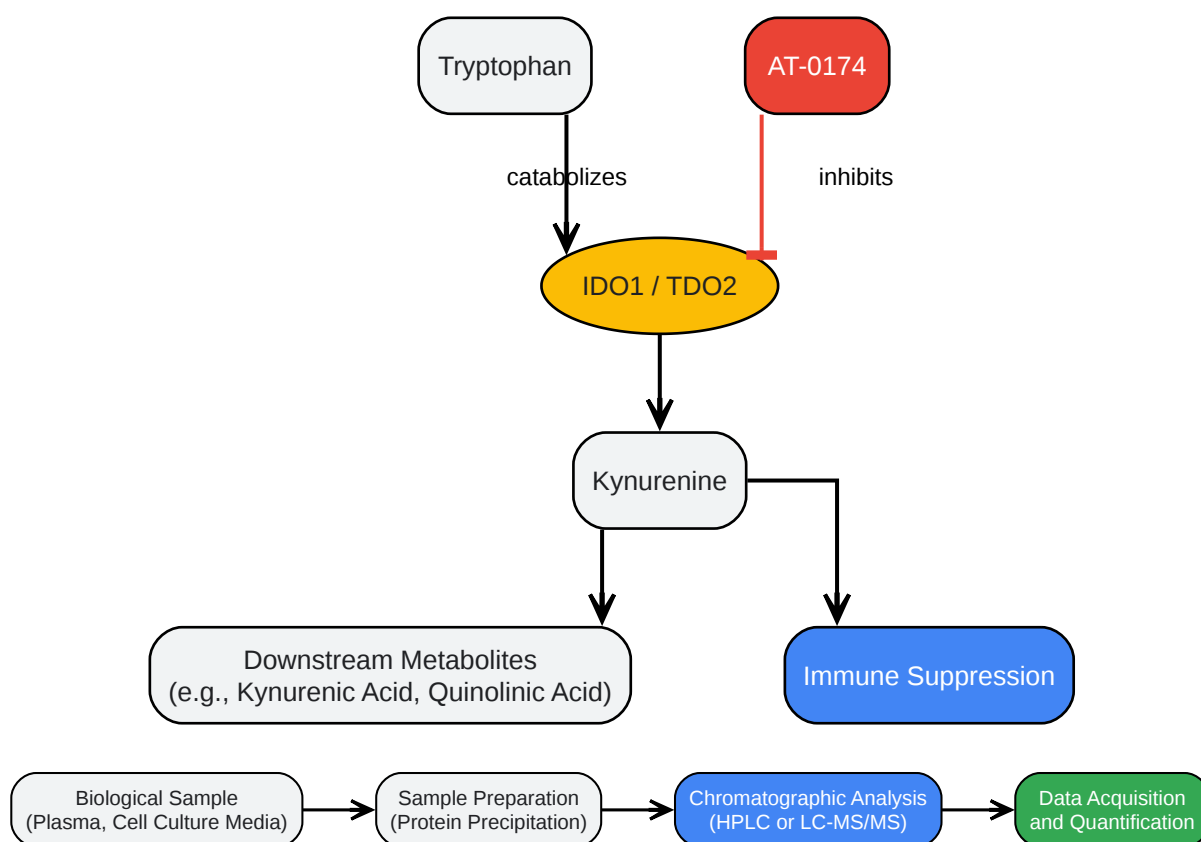
Tryptophan, an essential amino acid, is primarily metabolized through the kynurenine pathway, a critical route involved in generating cellular energy and regulating immune responses.[1][2][3] The initial and rate-limiting enzymes in this pathway, indoleamine 2,3-dioxygenase (IDO1) and tryptophan 2,3-dioxygenase (TDO2), are key therapeutic targets in various diseases, including cancer.[2][4][5] Elevated expression of IDO1 and TDO2 in the tumor microenvironment leads to increased tryptophan catabolism, resulting in higher levels of the metabolite kynurenine.[6][7] This depletion of tryptophan and accumulation of kynurenine suppresses the host's anti-tumor immune response.[6]

AT-0174 is a novel dual inhibitor of both IDO1 and TDO2 enzymes.[6][7] By blocking these enzymes, **AT-0174** is designed to decrease the conversion of tryptophan to kynurenine, thereby restoring tryptophan levels and reducing kynurenine-mediated immunosuppression.[6][8] Accurate measurement of tryptophan and kynurenine levels in biological matrices is therefore essential for evaluating the pharmacodynamic effects of **AT-0174** and understanding its mechanism of action.

This application note provides detailed protocols for the quantification of tryptophan and kynurenine in plasma and cell culture media samples using High-Performance Liquid Chromatography (HPLC) with UV and fluorescence detection, and Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

Kynurenine Signaling Pathway

The kynurenine pathway is the major metabolic route for tryptophan.[3] The initial step is the conversion of tryptophan to N-formylkynurenine, catalyzed by IDO1 or TDO2.[2] N-formylkynurenine is then rapidly converted to kynurenine. Kynurenine can then be metabolized through several enzymatic steps to produce various neuroactive and immunomodulatory molecules.[1][2] **AT-0174**, as a dual inhibitor of IDO1 and TDO2, directly targets the entry point of this pathway.



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